

Application Notes and Protocols for Preparing OP-5244 Stock Solution in DMSO

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Compound of Interest

Compound Name: OP-5244

Cat. No.: B15623013

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **OP-5244**, a potent and orally active inhibitor of CD73, using Dimethyl Sulfoxide (DMSO) as a solvent. Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of the compound in downstream applications.

Physicochemical and Biological Properties of OP-5244

OP-5244 is a small molecule inhibitor that targets CD73, an ecto-5'-nucleotidase that plays a critical role in the adenosinergic pathway by converting AMP to immunosuppressive adenosine. [1][2] By inhibiting CD73, **OP-5244** blocks the production of adenosine, thereby reversing immunosuppression and demonstrating potential in cancer immunotherapy.[1][3]

Property	Value	Reference
Molecular Formula	C19H29ClN5O9P	[3]
Molecular Weight	537.89 g/mol	[3]
CAS Number	2381268-71-7	[3]
Appearance	White to pink solid	[3]
Purity	>98%	[4]
Mechanism of Action	Potent and orally active inhibitor of CD73	[1][3]
IC50	0.25 nM for CD73	[3][5]
Solubility in DMSO	250 mg/mL (464.78 mM); requires sonication	[3][5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM OP-5244 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **OP-5244** in DMSO. This concentration is a common starting point for creating working solutions for various in vitro assays.

Materials:

- **OP-5244** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or light-protecting microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

- Ultrasonic water bath

Procedure:

- Pre-handling: Before opening, bring the vial of **OP-5244** powder to room temperature to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **OP-5244** powder. To prepare 1 mL of a 10 mM stock solution, you will need 5.38 mg of **OP-5244**.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 537.89 \text{ g/mol} * 1000 \text{ mg/g} = 5.38 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the tube containing the **OP-5244** powder. For a 10 mM stock solution, add 1 mL of DMSO to 5.38 mg of **OP-5244**.
- Mixing: Tightly cap the tube and vortex for 1-2 minutes.
- Sonication: To ensure complete dissolution, place the tube in an ultrasonic water bath for 10-15 minutes.^{[3][5]} Visually inspect the solution to ensure no particulates are present. The solution should be clear.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, light-protected microcentrifuge tubes.
- Labeling and Storage: Clearly label each aliquot with the compound name (**OP-5244**), concentration (10 mM), solvent (DMSO), and the date of preparation.

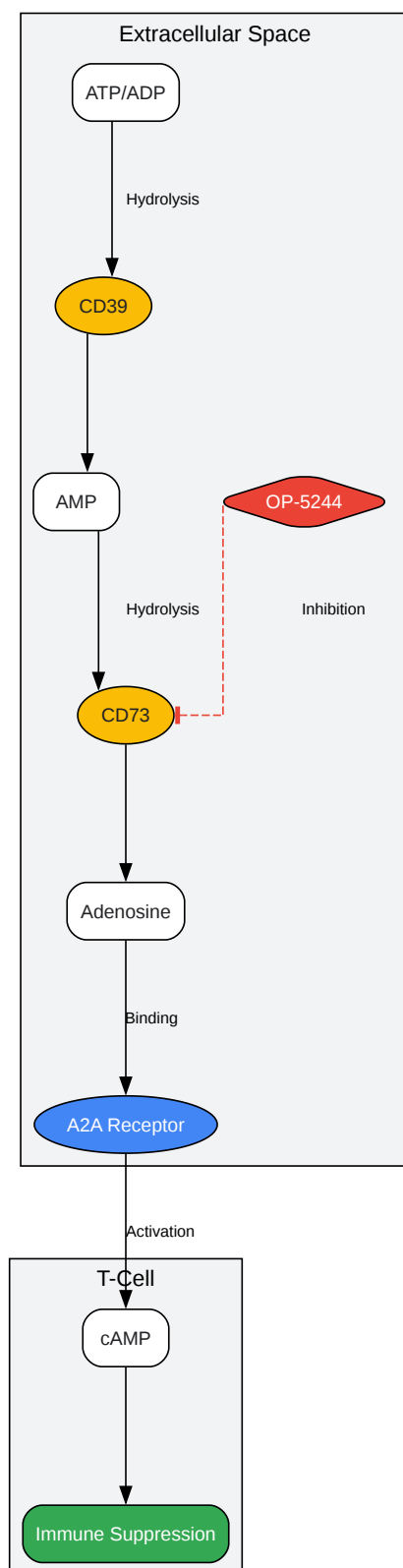
Storage and Stability

Proper storage is critical to maintain the integrity of the **OP-5244** stock solution.

Parameter	Recommendation	Reference
Stock Solution Storage Temperature	Store aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).	[3] [5]
Storage Conditions	Store in tightly sealed, light-protected containers. Avoid repeated freeze-thaw cycles.	[3] [4] [5]
Handling Precautions	Use fresh, anhydrous DMSO to prepare solutions, as hygroscopic DMSO can significantly impact solubility.	[3] [6]

Visualizations

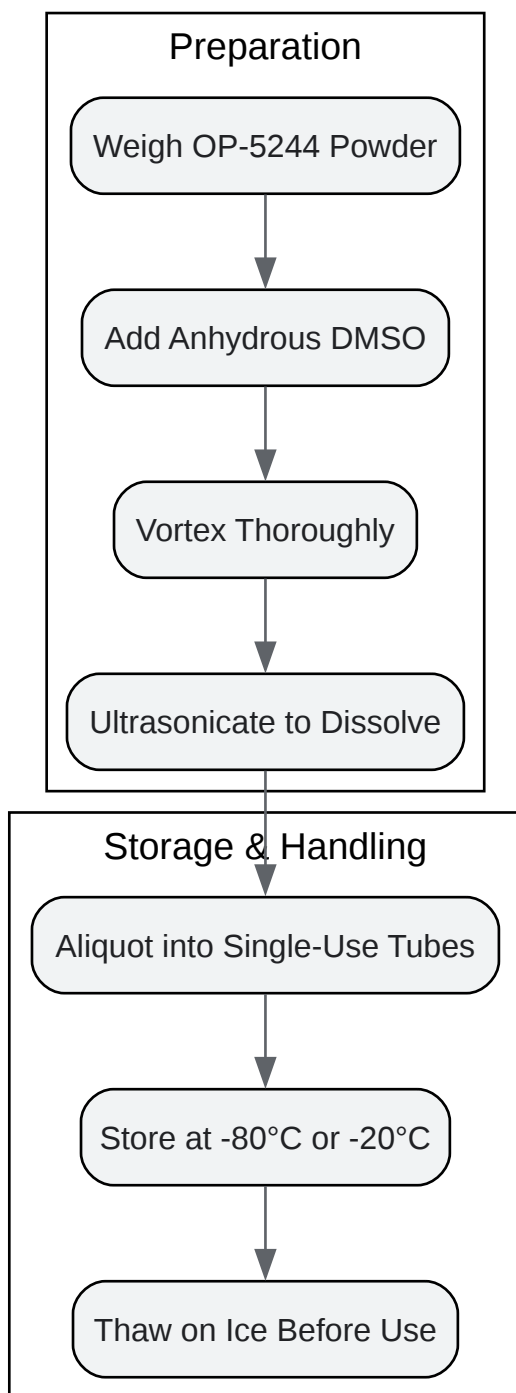
Signaling Pathway



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Caption: **OP-5244** inhibits CD73, blocking adenosine production.

Experimental Workflow



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Caption: Workflow for preparing **OP-5244** stock solution.

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